

Application Notes and Protocols for Pirimiphos-Ethyl Analytical Standards

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Compound of Interest

Compound Name: Pirimiphos-Ethyl

Cat. No.: B1678451

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Pirimiphos-Ethyl** analytical standards and reference materials in various analytical methodologies. The information is intended to guide researchers, scientists, and professionals in drug development and environmental monitoring in the accurate quantification of **Pirimiphos-Ethyl** in diverse matrices.

Pirimiphos-Ethyl Analytical Standards and Reference Materials

Pirimiphos-Ethyl is an organophosphate insecticide and acaricide that acts by inhibiting acetylcholinesterase.[1][2] Accurate determination of its residues in agricultural products, environmental samples, and biological systems is crucial for ensuring food safety and monitoring environmental contamination. High-purity analytical standards and reference materials are essential for the calibration of analytical instruments and the validation of analytical methods.

A variety of **Pirimiphos-Ethyl** analytical standards and reference materials are commercially available. These products are typically supplied as neat materials or in solution at certified concentrations. It is imperative to consult the Certificate of Analysis (CoA) provided by the supplier for specific details on purity, concentration, storage conditions, and expiry date.[3]

Table 1: Commercially Available **Pirimiphos-Ethyl** Analytical Standards

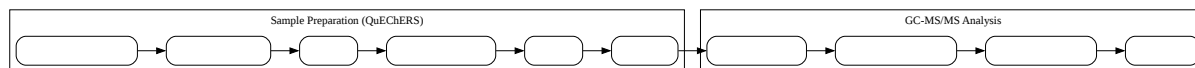
Supplier	Product Name	CAS Number	Purity/Concentration	Format	Storage Temperature
Sigma-Aldrich	Pirimiphos-ethyl PESTANAL®, analytical standard	23505-41-1	Analytical Standard Grade	Neat	2-8°C
HPC Standards	Pirimiphos-ethyl Reference Material	23505-41-1	High Purity	Not Specified	Not Specified
LGC Standards	Pirimiphos-ethyl	23505-41-1	ISO 17034	Not Specified	Not Specified
AccuStandard	Pirimiphos-ethyl	23505-41-1	Certified Reference Material	10 mg	Ambient (>5°C)
CRM LABSTANDARD	Pirimiphos-Ethyl	23505-41-1	≥ 95%	Neat (25 mg, 50 mg, 100 mg)	Not Specified

Experimental Protocols

Analysis of Pirimiphos-Ethyl in Fruits and Vegetables by GC-MS/MS

This protocol describes the quantification of **Pirimiphos-Ethyl** residues in fruit and vegetable samples using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation procedure for multi-residue pesticide analysis in food matrices.^[4]

Experimental Workflow:



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Figure 1: Workflow for GC-MS/MS analysis of **Pirimiphos-Ethyl**.

Protocol:

- Sample Preparation (QuEChERS):
 - Weigh 10 g of a homogenized fruit or vegetable sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
 - Shake vigorously for 1 minute and centrifuge at ≥ 3000 rcf for 5 minutes.
 - Transfer an aliquot of the supernatant (acetonitrile layer) to a dispersive SPE (dSPE) tube containing primary secondary amine (PSA) sorbent and MgSO₄.
 - Shake for 30 seconds and centrifuge at a high speed for 5 minutes.
 - The resulting supernatant is the final extract for GC-MS/MS analysis.
- GC-MS/MS Analysis:
 - Gas Chromatograph (GC) Conditions:
 - Injector: Splitless mode
 - Injection Volume: 1 μ L

- Carrier Gas: Helium
- Column: A suitable capillary column for pesticide analysis (e.g., a 30 m x 0.25 mm, 0.25 µm film thickness 5% phenyl-methylpolysiloxane column).
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 70°C), ramp to a final temperature (e.g., 300°C) at a controlled rate.
- Mass Spectrometer (MS/MS) Conditions:
 - Ionization Mode: Electron Ionization (EI)
 - Acquisition Mode: Multiple Reaction Monitoring (MRM)
 - Precursor and Product Ions: Specific precursor and product ions for **Pirimiphos-Ethyl** should be selected for sensitive and selective detection. For example, precursor ion m/z 333.1 and product ions m/z 304.1 and m/z 168.1 can be monitored.[\[4\]](#)
- Calibration and Quantification:
 - Prepare a series of calibration standards by diluting the **Pirimiphos-Ethyl** analytical standard in a suitable solvent (e.g., acetone/hexane).
 - Inject the calibration standards into the GC-MS/MS system to generate a calibration curve.
 - Quantify the **Pirimiphos-Ethyl** concentration in the sample extracts by comparing their peak areas to the calibration curve.

Analysis of Pirimiphos-Ethyl by High-Performance Liquid Chromatography (HPLC) with UV Detection

This protocol provides a method for the determination of **Pirimiphos-Ethyl** using HPLC with UV detection. This method is suitable for the analysis of formulations or samples with higher concentrations of the analyte.

Protocol:

- Standard and Sample Preparation:

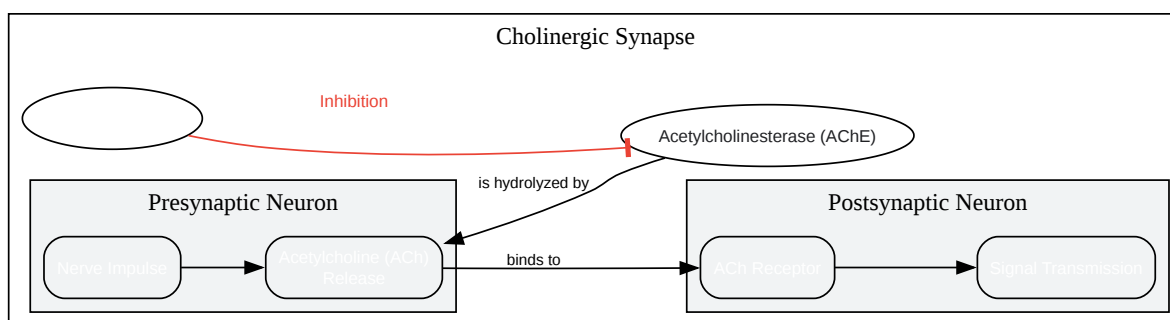
- **Standard Stock Solution:** Accurately weigh a known amount of **Pirimiphos-Ethyl** analytical standard and dissolve it in a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of known concentration.
- **Calibration Standards:** Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase.
- **Sample Preparation:** Dissolve a known amount of the formulation or extract the sample with a suitable solvent. The final extract should be filtered through a 0.45 µm filter before injection.
- **HPLC Conditions:**
 - **Column:** A reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 µm particle size) is commonly used.
 - **Mobile Phase:** A mixture of acetonitrile and water (e.g., 85:15 v/v) is a suitable mobile phase.
 - **Flow Rate:** A typical flow rate is 1.0 mL/min.
 - **Injection Volume:** 20 µL.
 - **Detection:** UV detection at a wavelength of 254 nm.
 - **Column Temperature:** Ambient or controlled at a specific temperature (e.g., 30°C).
- **Analysis and Quantification:**
 - Inject the calibration standards and sample solutions into the HPLC system.
 - Identify the **Pirimiphos-Ethyl** peak in the chromatograms based on its retention time compared to the standard.
 - Construct a calibration curve by plotting the peak area versus the concentration of the calibration standards.

- Determine the concentration of **Pirimiphos-Ethyl** in the sample by interpolating its peak area on the calibration curve.

Mechanism of Action: Acetylcholinesterase Inhibition

Pirimiphos-Ethyl, like other organophosphate pesticides, exerts its toxic effect through the inhibition of the enzyme acetylcholinesterase (AChE).^{[1][2][5][6]} AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, which terminates the nerve impulse.

Signaling Pathway:



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Figure 2: Mechanism of **Pirimiphos-Ethyl** as an AChE inhibitor.

The inhibition of AChE by **Pirimiphos-Ethyl** leads to an accumulation of acetylcholine in the synaptic cleft.^[6] This results in continuous stimulation of cholinergic receptors, leading to a range of toxic effects, including muscle twitching, paralysis, and in severe cases, respiratory failure and death. The binding of the organophosphate to the active site of AChE is often irreversible, leading to a long-lasting inhibition of the enzyme.^[5]

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